

# 13C NMR Chemical Shift Guide: 5-Chloro-2-methoxybenzamide

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## Compound of Interest

Compound Name: 5-Chloro-2-methoxybenzamide

CAS No.: 23068-80-6

Cat. No.: B2460377

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## Executive Summary & Structural Significance

**5-Chloro-2-methoxybenzamide** (CAS: 22978-25-2) represents a classic "push-pull" aromatic system.<sup>[1]</sup> The electron-donating methoxy group (

) at position 2 and the electron-withdrawing chloro group (

) at position 5 create a distinct electronic environment that disperses chemical shifts across a wide range (112 ppm to 165+ ppm), making it an excellent standard for calibrating aromatic assignments.<sup>[1]</sup>

- Core Application: Quality control of benzamide-based anti-emetics and gastroprokinetics.
- Key Challenge: Distinguishing the three quaternary aromatic carbons (C1, C2, C5) and resolving the specific ortho vs. meta coupling patterns in the protonated carbons.

## Comparative Chemical Shift Data

The following table synthesizes experimental data from the methyl ester analog (Methyl 5-chloro-2-methoxybenzoate) and the

-phenyl amide derivative. These provide the most accurate reference points for assigning the primary amide, as the electronic perturbation of the ring by the carbonyl substituent (

vs

) is systematic and predictable.[2]

**Table 1: Chemical Shift Assignments ( , ppm)**

| Carbon Position | Assignment  | Exp. Shift (Ester Analog)* | Exp. Shift ( -Phenyl Amide)** | Predicted Primary Amide ( ) | Multiplicity (DEPT-135) |
|-----------------|-------------|----------------------------|-------------------------------|-----------------------------|-------------------------|
| C=O             | Carbonyl    | 165.0 - 167.0              | 162.1                         | 164.5 - 166.0               | C (quat)                |
| C2              | Ar-<br>-OMe | 157.0                      | 154.1                         | 155.0 - 156.0               | C (quat)                |
| C4              | Ar-<br>H    | 133.0                      | 132.4                         | 132.5 - 133.0               | CH (+ve)                |
| C6              | Ar-<br>H    | 130.0                      | 130.1                         | 130.0 - 131.0               | CH (+ve)                |
| C5              | Ar-<br>-Cl  | 126.0                      | 125.8                         | 125.5 - 126.5               | C (quat)                |
| C1              | Ar-<br>-CO  | 120.0 - 122.0              | 124.3                         | 122.0 - 124.0               | C (quat)                |
| C3              | Ar-<br>H    | 113.0                      | 115.9                         | 113.0 - 114.5               | CH (+ve)                |
| OMe             |             | 56.2                       | 56.5 (est)                    | 56.0 - 56.5                 | (+ve)                   |

- \*Data Source: Derived from Methyl 5-chloro-2-methoxybenzoate in

(Ref 1, 2).<sup>[1]</sup>

- \*\*Data Source: 5-chloro-2-methoxy-

-phenylbenzamide in

(Ref 3).<sup>[1]</sup>

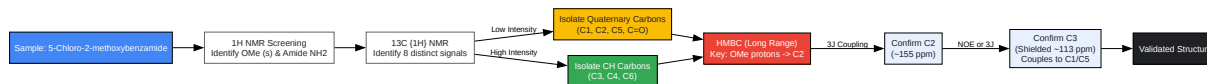
## Critical Assignment Notes:

- The "Ortho-Shielding" Effect (C3): C3 is consistently the most shielded aromatic carbon (~113 ppm).<sup>[1]</sup> This is due to the strong resonance donation of the ortho methoxy group, which increases electron density at C3 and C5.<sup>[2]</sup> However, C5 is deshielded by the directly attached Chlorine, leaving C3 as the unique high-field signal.<sup>[2]</sup>
- Solvent Effects (DMSO-  
vs.  
):
  - Carbonyl (C=O): Expect a downfield shift of +1.5 to +2.0 ppm in DMSO-  
due to hydrogen bonding with the amide protons.<sup>[1]</sup>
  - Methoxy (OMe): Remains relatively stable (  
ppm).<sup>[1][2]</sup>
  - C2 (Ar-C-OMe): May show slight variation due to solvent-induced conformational changes in the methoxy group's orientation relative to the ring plane.<sup>[1]</sup>

## Structural Elucidation Workflow

To guarantee accurate assignment, one cannot rely on 1D

C NMR alone due to the proximity of C4, C5, and C6.<sup>[2]</sup> The following logic flow uses 2D NMR correlations to validate the structure.



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Figure 1: Logic flow for unambiguous NMR assignment of trisubstituted benzamides.

## Experimental Protocol for High-Resolution Acquisition

For researchers characterizing this compound or its derivatives (e.g., in impurity profiling), the following protocol ensures detection of weak quaternary carbons (C-Cl and C=O).

## Reagents & Preparation[1][3][4][5][6][7][8][9]

- Solvent: DMSO-

(Preferred for solubility and H-bonding stabilization) or

(Standard for literature comparison).[1]

- Concentration: Minimum 20 mg/0.6 mL for clear quaternary signals in <1 hour.
- Reference: TMS (0.00 ppm) or Solvent Residual Peak (DMSO center: 39.5 ppm).[1][2]

## Instrument Parameters (Recommended)

| Parameter             | Setting                         | Rationale                                                                                                                    |
|-----------------------|---------------------------------|------------------------------------------------------------------------------------------------------------------------------|
| Pulse Sequence        | zgpg30 (Power-gated decoupling) | Minimizes NOE distortion on quaternary carbons (C1, C2, C5, C=O) allowing for better integration accuracy.[1][2]             |
| Relaxation Delay (D1) | 2.0 - 5.0 seconds               | The C-Cl (C5) and C=O carbons have long relaxation times.[1] Short D1 leads to signal saturation and loss of these peaks.[1] |
| Spectral Width        | 240 ppm (-20 to 220 ppm)        | Ensures capture of the carbonyl (>160 ppm) without aliasing.[1][2]                                                           |
| Scans (NS)            | > 1024                          | Required to resolve the splitting of C5 if analyzing high-res coupling or trace impurities.[1]                               |

## Mechanistic Insight: The "Push-Pull" Effect

Understanding the causality behind the shifts allows you to predict shifts in derivatives.[1]

- C2 (Ipso-Methoxy): The oxygen atom is highly electronegative, pulling electron density through the sigma bond (Inductive withdrawal, ), causing extreme deshielding (~155 ppm).[2]
- C3 (Ortho-Methoxy): The oxygen lone pair donates electron density into the ring via resonance ( ).[1] This increases electron density specifically at the ortho and para positions.[1] Since C3 is ortho to the methoxy and meta to the withdrawing Chlorine, it receives the maximum shielding benefit, appearing furthest upfield (~113 ppm).[2]
- C5 (Ipso-Chloro): Chlorine is unique; it is electronegative (

) but has weak resonance donation (

).<sup>[1]</sup> The inductive effect dominates at the ipso carbon, but the "Heavy Atom Effect" of Chlorine often causes a slight shielding relative to a proton, or only mild deshielding compared to other halogens.<sup>[2]</sup> However, in this crowded ring, it typically resonates near 125-126 ppm.<sup>[2]</sup>

## References

- ChemicalBook Spectral Database. Methyl 5-chloro-2-methoxybenzoate <sup>13</sup>C NMR Spectrum. Accessed 2025.<sup>[1]</sup><sup>[3]</sup> Available at:
- National Institutes of Health (NIH) / PubChem. **5-Chloro-2-methoxybenzamide** Compound Summary.<sup>[1]</sup> PubChem CID 3362317.<sup>[1]</sup> Available at: <sup>[1]</sup><sup>[2]</sup>
- ResearchGate / Journal of the Serbian Chemical Society. The synthesis and characterization of some novel 5-chloro-2-(substituted alkoxy)-N-phenylbenzamide derivatives. (2009).<sup>[1]</sup><sup>[2]</sup> Provides comparative aromatic shifts for the N-phenyl analog. Available at:

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## Sources

- 1. 5-chloro-2-methoxy-N-(2-(4-sulfamoylphenyl)ethyl)benzamide | C<sub>16</sub>H<sub>17</sub>ClN<sub>2</sub>O<sub>4</sub>S | CID 85542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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